

Z-Phe-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Z-Phe-OH

Cat. No.: B1668354

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Z-Phe-OH** (N-Carbobenzyloxy-L-phenylalanine), a key building block in peptide synthesis and drug development. Adherence to the following protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of this compound.

Chemical and Physical Properties

Z-Phe-OH is a white to off-white crystalline powder. A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Z-Phe-OH**

Property	Value
Synonyms	N-(Carbobenzyloxy)-L-phenylalanine, Z-L-Phenylalanine, Cbz-L-Phe-OH
CAS Number	1161-13-3[1][2]
Molecular Formula	C ₁₇ H ₁₇ NO ₄ [1][2]
Molecular Weight	299.32 g/mol
Appearance	White to off-white powder[1]
Melting Point	83-94 °C[1]
Optical Rotation	[α] _D ²⁰ = +5 ± 2° (c=2 in Acetic Acid)[1]
Storage Temperature	0-8 °C[1]

Toxicological Data and Hazard Identification

While specific quantitative toxicological data such as an LD₅₀ for **Z-Phe-OH** is not readily available, the parent amino acid, L-Phenylalanine, has a reported intraperitoneal LD₅₀ in rats of 5,287 mg/kg, suggesting low acute toxicity.[3] However, as with any chemical reagent, it is prudent to handle **Z-Phe-OH** with care to minimize exposure.

The primary hazards associated with **Z-Phe-OH** are:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

It is important to note that **Z-Phe-OH** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[3]

Safety and Handling Precautions

Proper handling of **Z-Phe-OH** is essential to prevent exposure and contamination. The following procedures should be strictly followed.

Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in Table 2.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **Z-Phe-OH**

Protection Type	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling large quantities or when engineering controls are not sufficient to minimize dust inhalation.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.

Engineering Controls

- Work with **Z-Phe-OH** should be conducted in a well-ventilated area.
- For procedures that may generate dust, a chemical fume hood is recommended.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in laboratory areas.

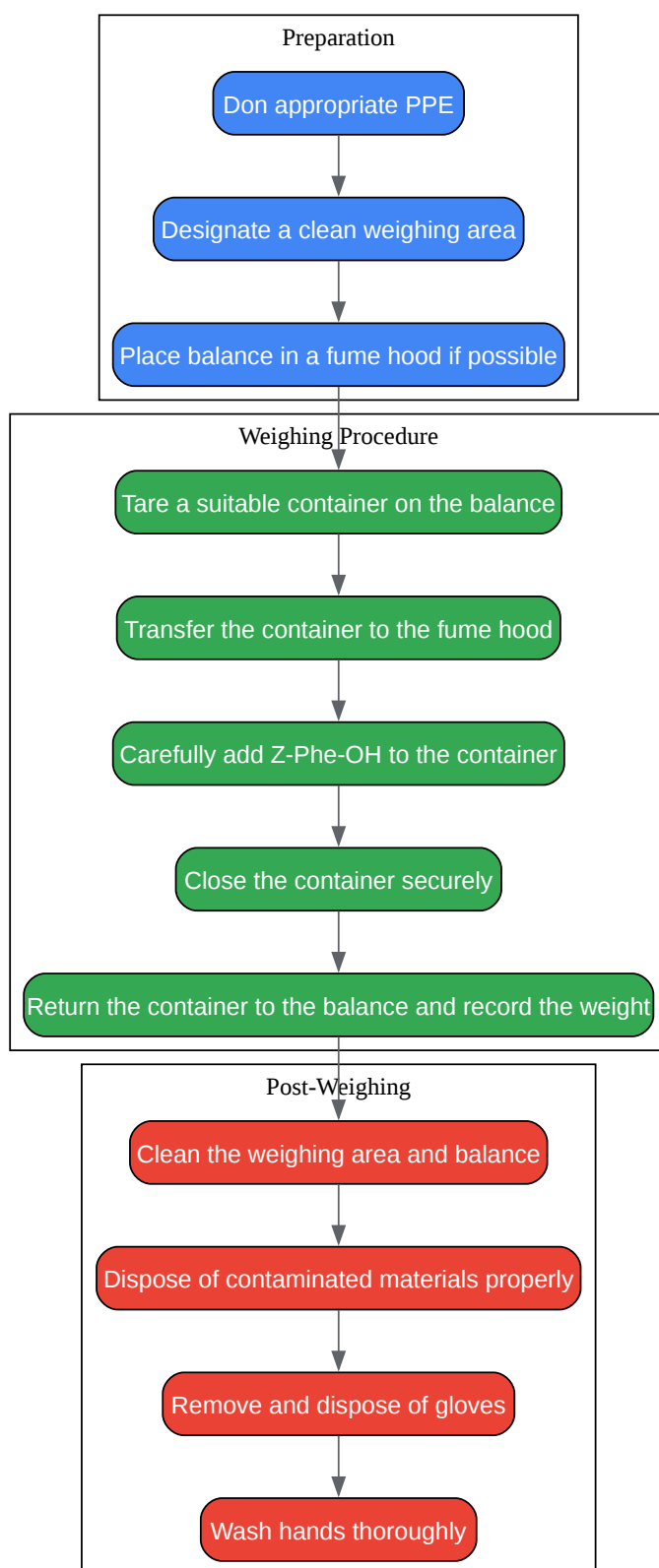
- Keep containers tightly closed when not in use.^[4]

Experimental Protocols for Safe Handling

The following protocols provide a framework for the safe handling of **Z-Phe-OH** in a research setting.

Weighing Powdered Z-Phe-OH

This protocol is designed to minimize the risk of inhalation and contamination when weighing **Z-Phe-OH** powder.

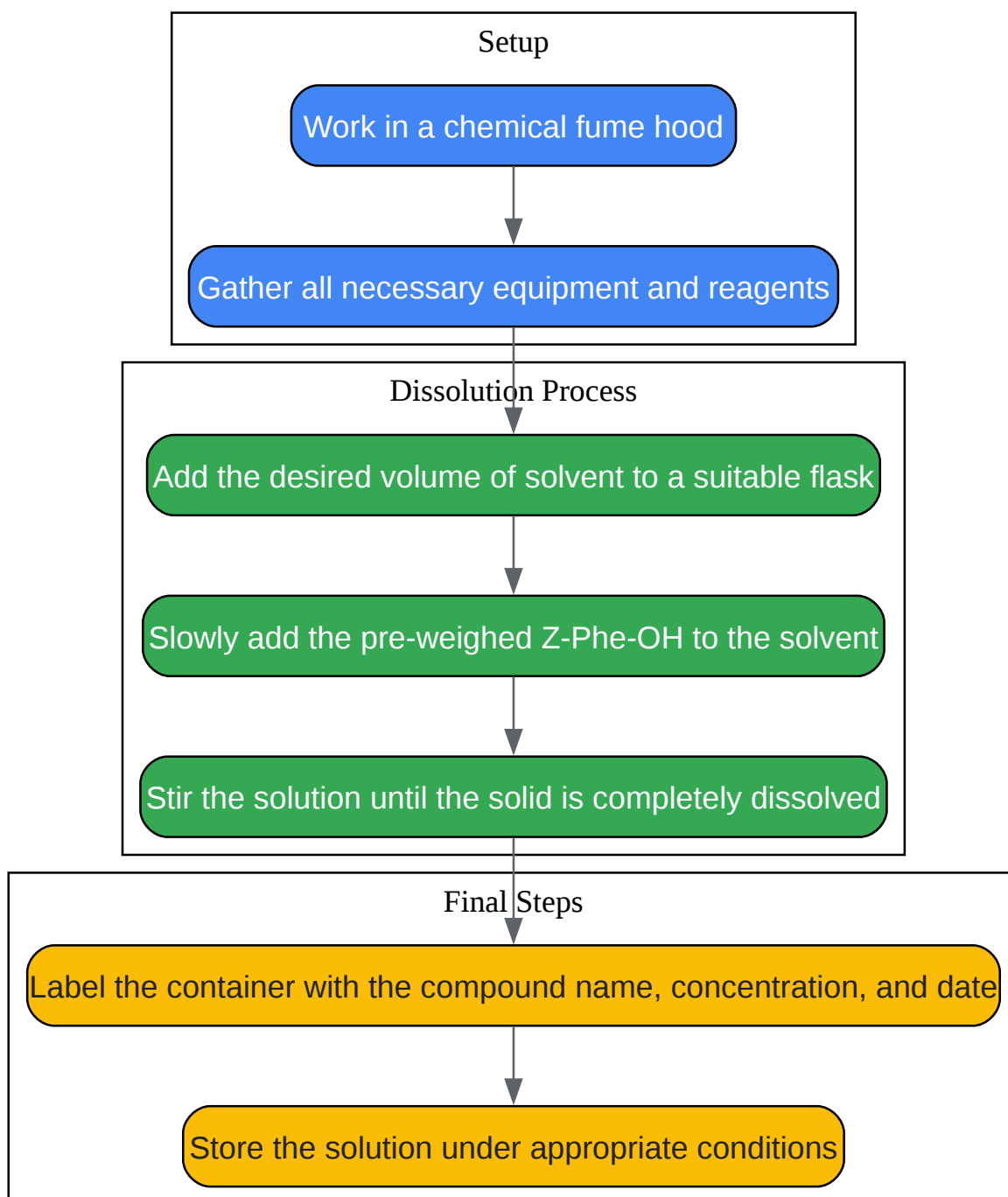


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Caption: Workflow for Safely Weighing **Z-Phe-OH**.

Preparation of Z-Phe-OH Solutions

This protocol outlines the steps for safely dissolving powdered **Z-Phe-OH**.



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Caption: Protocol for Preparing **Z-Phe-OH** Solutions.

Storage and Stability

To ensure the longevity and stability of **Z-Phe-OH**, proper storage is critical.

Table 3: Storage Recommendations for **Z-Phe-OH**

Form	Storage Condition	Rationale
Powder	Store at 0-8 °C in a dry, well-ventilated place. Keep container tightly closed.[1]	Protects from moisture and degradation.
In Solution	Aliquot and store at -20°C or -80°C for long-term storage.[5]	Minimizes freeze-thaw cycles and degradation in solution.[5]

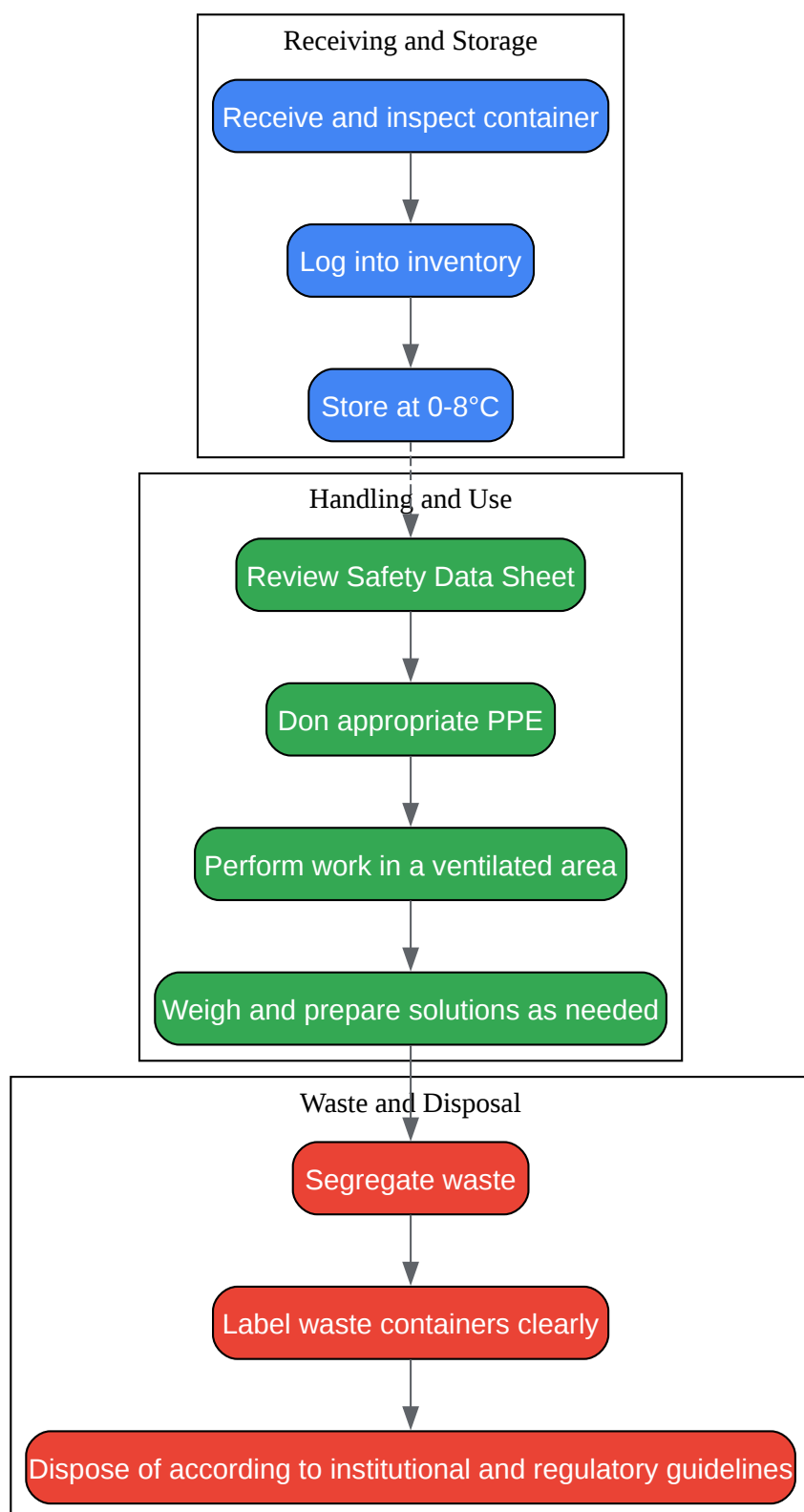
Spill and Disposal Procedures

In the event of a spill, follow these procedures:

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a damp cloth.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and collect the material as described for small spills.
- **Disposal:** Dispose of **Z-Phe-OH** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Logical Workflow for Safe Handling

The following diagram illustrates the overall logical workflow for the safe handling of **Z-Phe-OH** from receipt to disposal.



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Caption: Overall Workflow for Safe **Z-Phe-OH** Handling.

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can safely handle **Z-Phe-OH** while maintaining its quality and integrity for their critical work. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for the most up-to-date information.

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